

An In-Depth Technical Guide to 2-Bromothioxanthen-9-one

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Compound of Interest

Compound Name: 9H-Thioxanthen-9-one, 2-bromo-

Cat. No.: B15416190

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of 2-bromothioxanthen-9-one. This document is intended for researchers and professionals in the fields of medicinal chemistry, pharmacology, and materials science.

Core Molecular Data

2-Bromothioxanthen-9-one is a halogenated derivative of thioxanthen-9-one, a heterocyclic compound with a sulfur atom in the central ring. Its chemical and physical properties are summarized below.

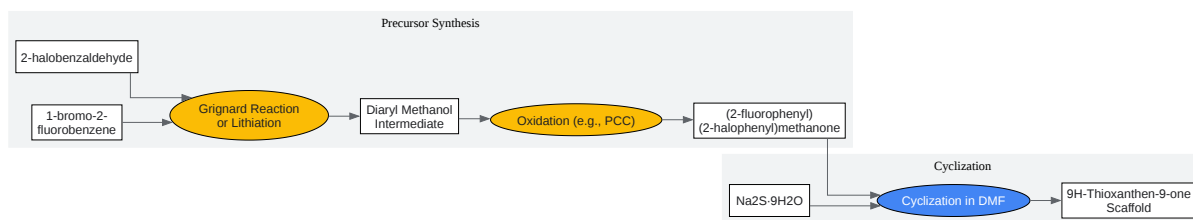
Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₇ BrOS	[1]
Molecular Weight	291.16 g/mol	[1]
CAS Number	20077-10-5	[1]
Appearance	White to orange to green powder to crystal	[1]
Melting Point	164 - 168 °C	[1]
Purity	≥ 96% (GC)	[1]

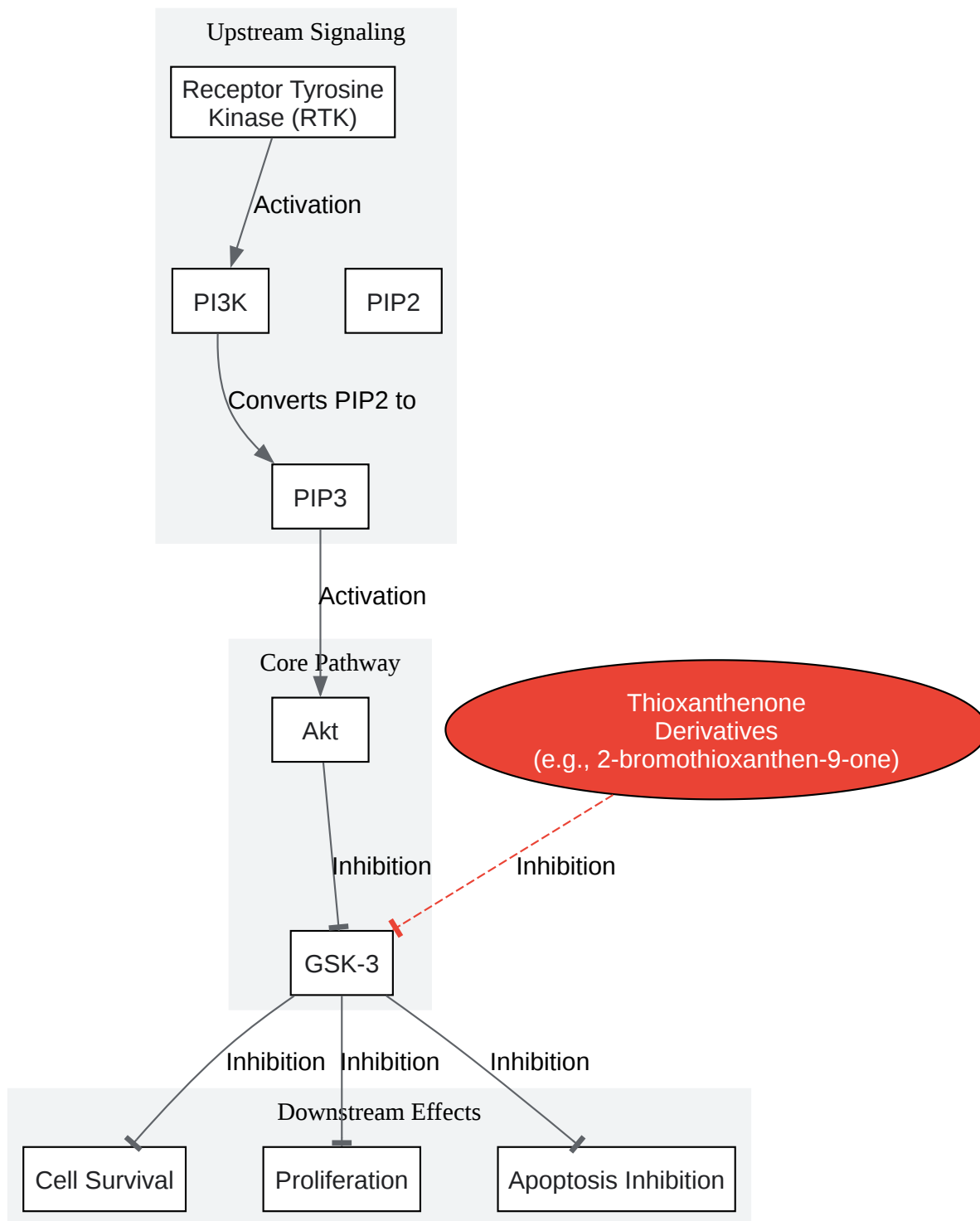
Synthesis and Experimental Protocols

While a detailed, step-by-step experimental protocol for the synthesis of 2-bromothioxanthen-9-one is not readily available in the public domain, a general synthetic approach involves the cyclization of a diaryl sulfide precursor. A plausible synthetic route is outlined below.

General Synthesis Workflow

The synthesis of thioxanthen-9-ones can be achieved through the reaction of (2-fluorophenyl) (2-halophenyl)methanones with a sulfur source, such as sodium sulfide.^[2] The following diagram illustrates a generalized workflow for the synthesis of a thioxanthen-9-one scaffold.





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References

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- 2. researchgate.net [researchgate.net]
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